

An In-depth Technical Guide to the Physical Properties of 1,5-Dimethoxypentane

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Compound of Interest

Compound Name: 1,5-Dimethoxypentane

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Introduction

1,5-Dimethoxypentane, an aliphatic diether, serves as a crucial building block and solvent in various chemical syntheses, including applications in pharmaceutical and materials science.[\[1\]](#) [\[2\]](#) A thorough understanding of its physical properties is paramount for its effective application, process optimization, and safety in a laboratory and industrial setting. This technical guide provides a comprehensive overview of the core physical characteristics of **1,5-dimethoxypentane**, complete with detailed experimental protocols for their determination.

Core Physical Properties

The physical properties of **1,5-dimethoxypentane** are summarized in the table below. These values are critical for predicting its behavior in different environments and for designing experimental and industrial processes.

Physical Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ O ₂	[3][4][5]
Molecular Weight	132.20 g/mol	[1][3][4]
Boiling Point	161 °C (lit.)	[1][2]
Density	0.843 g/mL at 25 °C (lit.)	[1][2]
Refractive Index	n _{20/D} 1.408 (lit.)	[1][2]
Melting Point	Not available	
Solubility	Data not readily available	
CAS Number	111-89-7	[1][6]

Experimental Protocols

Detailed methodologies for the experimental determination of the key physical properties of **1,5-dimethoxypentane** are outlined below. These protocols are designed to be conducted in a standard laboratory setting.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[7]

Methodology: Capillary Method[7][8][9]

- Apparatus Setup: A small amount of **1,5-dimethoxypentane** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid. The test tube is then securely attached to a thermometer.
- Heating: The assembly is heated in a controlled manner using a heating mantle or an oil bath.
- Observation: As the temperature increases, a stream of bubbles will emerge from the open end of the capillary tube.[10] Heating should be continued until a steady stream of bubbles is

observed.

- Cooling and Measurement: The heat source is then removed, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[7][10]

Determination of Density

Density is a fundamental physical property that represents the mass of a substance per unit volume.[11]

Methodology: Pycnometer Method[12]

- Apparatus: A pycnometer, a glass flask with a precise volume, is used for this measurement.
- Mass of Empty Pycnometer: The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured using an analytical balance.
- Mass of Pycnometer with Sample: The pycnometer is filled with **1,5-dimethoxypentane**, ensuring no air bubbles are trapped. The mass of the filled pycnometer is then measured.
- Calculation: The mass of the **1,5-dimethoxypentane** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium.[13]

Methodology: Abbe Refractometer

- Calibration: The Abbe refractometer is first calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of **1,5-dimethoxypentane** are placed on the prism of the refractometer.

- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.[13]

Determination of Solubility

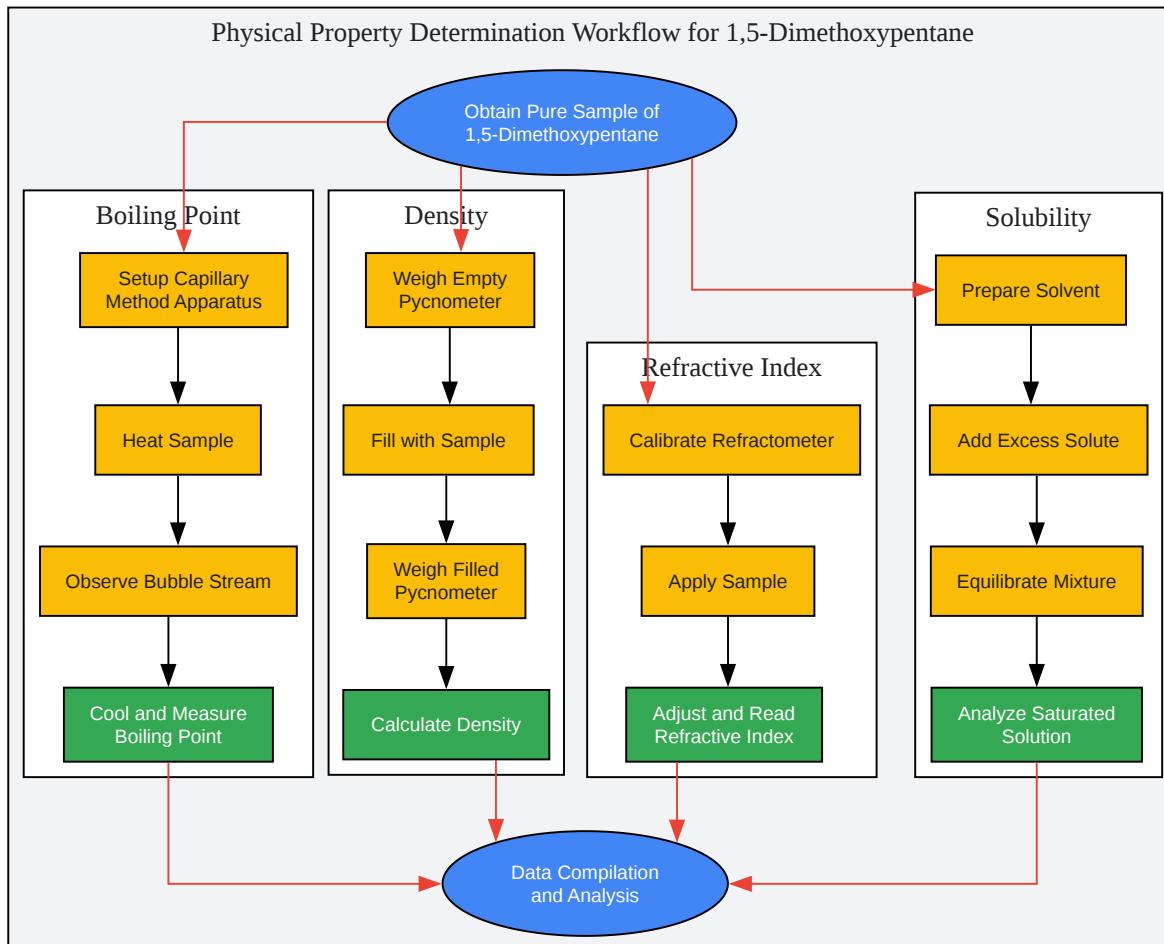
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Methodology: Shake-Flask Method[14]

- Preparation: A known volume of a selected solvent (e.g., water, ethanol, diethyl ether) is placed in a flask.
- Addition of Solute: An excess amount of **1,5-dimethoxypentane** is added to the solvent.
- Equilibration: The flask is sealed and agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.[14]
- Separation and Analysis: The solution is allowed to stand, and the undissolved portion is separated from the saturated solution by filtration or centrifugation. The concentration of **1,5-dimethoxypentane** in the saturated solution is then determined using an appropriate analytical technique, such as gas chromatography (GC).

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **1,5-dimethoxypentane**.



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Caption: Workflow for determining the physical properties of **1,5-dimethoxypentane**.

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